

Sprodiamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Sprodiamide*

CAS No.: *167165-71-1*

Cat. No.: *B15622231*

[Get Quote](#)

Sprodiamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sprodiamide is a magnetic susceptibility-based magnetic resonance imaging (MRI) contrast agent. This document provides a concise technical overview of its core physicochemical properties. Due to its status as a research compound that did not achieve widespread clinical use, publicly available information regarding its detailed experimental protocols and specific biological signaling pathways is limited. This guide summarizes the available data on its molecular characteristics.

Core Molecular Data

The fundamental molecular properties of **Sprodiamide** are summarized below. This data is essential for any experimental consideration, from solution preparation to analytical characterization.

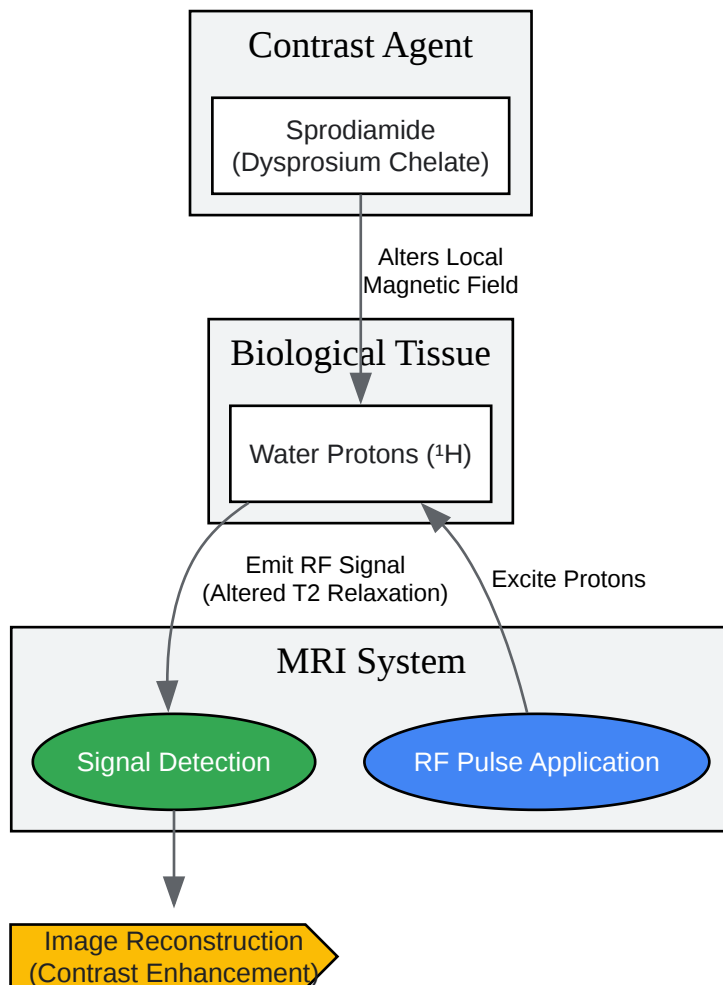
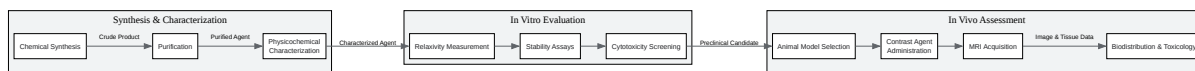
Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₆ DyN ₅ O ₈	[1]
Molecular Weight	578.91 g/mol	[1]
Exact Mass	580.1073 u	[1]

Chemical and Physical Properties

Sprodiamide is a complex containing the lanthanide element dysprosium, which imparts its magnetic properties.[1] It was investigated as a potential alternative to gadolinium-based contrast agents.[1] Unlike gadolinium-based agents that primarily shorten the T1 relaxation time, dysprosium-based agents like **Sprodiamide** were explored for their effects on T2 relaxation, acting as susceptibility contrast agents.[1]

Experimental Considerations (General)

While specific, detailed experimental protocols for **Sprodiamide** are not readily available in the public domain, a general workflow for the preclinical evaluation of a novel MRI contrast agent is outlined below. This diagram illustrates the typical logical progression from synthesis to in vivo testing.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. MRI contrast agents and retention in the brain: review of contemporary knowledge and recommendations to the future - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Sprodiamide molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15622231/docs#sprodiamide-molecular-weight-and-formula\]](https://www.benchchem.com/product/b15622231/docs#sprodiamide-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

